

Application Notes: AF555 NHS Ester for Immunofluorescence Staining

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Compound of Interest

Compound Name: AF555 Nhs

Cat. No.: B15555274

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Introduction

AF555 NHS Ester (succinimidyl ester) is a bright, photostable, and water-soluble fluorescent dye belonging to the Alexa Fluor family.^{[1][2][3][4]} Its N-hydroxysuccinimidyl (NHS) ester functional group makes it an ideal tool for covalently labeling primary amines (R-NH₂) on proteins, such as antibodies, and amine-modified oligonucleotides.^[1] This process forms a stable amide bond, resulting in a fluorescently labeled conjugate that is highly effective for various detection and imaging applications.

With an excitation maximum at approximately 555 nm and an emission maximum around 565-572 nm, AF555 is well-suited for the common 532 nm or 555 nm laser lines and can be visualized using standard TRITC (tetramethylrhodamine) filter sets. The resulting AF555-conjugated antibodies exhibit bright orange fluorescence and are pH-insensitive in a range from pH 4 to 10, ensuring reliable performance in diverse biological buffers. These properties make AF555 an excellent choice for direct immunofluorescence (IF) assays, where a fluorophore-conjugated primary antibody is used to detect a specific antigen within cells or tissues, simplifying the staining procedure and enabling multiplexing experiments.

Quantitative Data: Spectroscopic and Chemical Properties

The key characteristics of **AF555 NHS** Ester are summarized below. These properties are critical for instrument setup and for quantitative analysis of the labeled conjugate.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~555 nm	
Emission Maximum (λ_{em})	~572 nm	
Molar Extinction Coefficient (ϵ)	~155,000 $\text{cm}^{-1}\text{M}^{-1}$	
Fluorescence Quantum Yield (QY)	0.10	
Reactive Group	N-Hydroxysuccinimide (NHS) Ester	
Reactivity	Primary Amines	
Spectrally Similar Dyes	Cy3, TRITC, DyLight 550	
Solubility	Water, DMSO, DMF	

Experimental Protocols

Protocol 1: Covalent Conjugation of Antibodies with AF555 NHS Ester

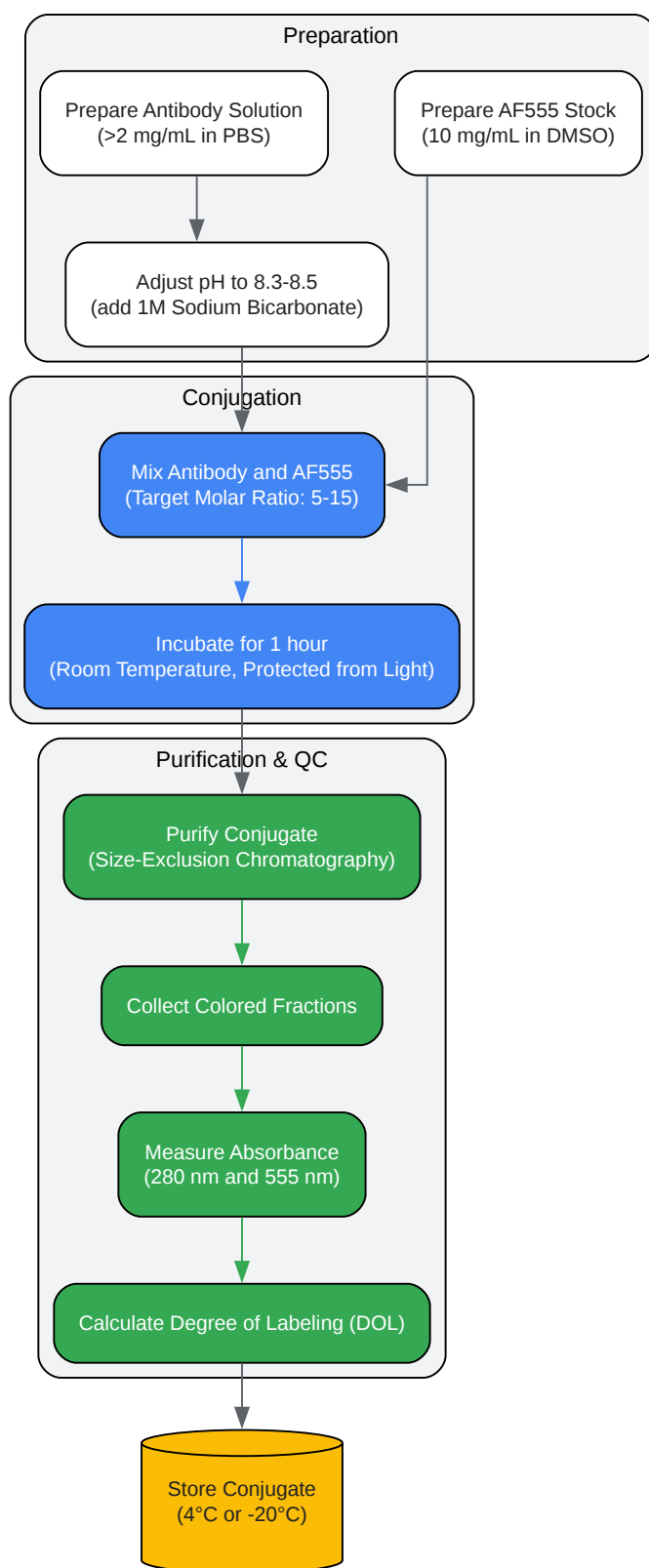
This protocol provides a general procedure for labeling immunoglobulin G (IgG) antibodies. The molar ratio of dye to protein may need to be optimized for different proteins to achieve the desired degree of labeling.

1. Materials Required:

- Primary antibody (free of BSA, gelatin, or sodium azide)
- AF555 NHS Ester**

- Anhydrous dimethylsulfoxide (DMSO) or dimethylformamide (DMF)
- Reaction Buffer: 1 M Sodium Bicarbonate, pH 8.3-8.5
- Purification/Dialysis Buffer: Phosphate-Buffered Saline (PBS), pH 7.2-7.4
- Purification column (e.g., Sephadex® G-25) or dialysis device

2. Workflow for Antibody Conjugation



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Caption: Workflow for labeling an antibody with **AF555 NHS Ester**.

3. Detailed Methodology:

- Step 1: Prepare the Antibody
 - Dissolve the antibody in PBS at a concentration of 2-10 mg/mL. For optimal results, concentrations should be at least 2 mg/mL.
 - Ensure the antibody storage buffer is free of amine-containing substances like Tris or glycine, and stabilizers like BSA or gelatin, as these will compete for reaction with the NHS ester. If present, dialyze the antibody against PBS.
 - Adjust the pH of the antibody solution to 8.3 by adding a small volume of 1 M sodium bicarbonate buffer (typically 1/10th of the antibody solution volume).
- Step 2: Prepare the **AF555 NHS** Ester Stock Solution
 - Immediately before use, dissolve the **AF555 NHS** ester in high-quality anhydrous DMSO to a concentration of 10 mg/mL.
 - Vortex briefly to ensure the dye is fully dissolved.
- Step 3: Perform the Conjugation Reaction
 - Determine the desired molar ratio of dye to antibody. A common starting point is a 10:1 to 15:1 molar ratio. This should be optimized to achieve a final Degree of Labeling (DOL) between 4 and 7 for an IgG antibody.
 - Slowly add the calculated volume of AF555 stock solution to the antibody solution while gently vortexing.
 - Incubate the reaction for 1 hour at room temperature, protected from light.
- Step 4: Purify the Conjugate
 - Prepare a size-exclusion chromatography column (e.g., Sephadex G-25) according to the manufacturer's instructions, equilibrating with PBS (pH 7.2-7.4).
 - Apply the reaction mixture to the top of the column.

- Elute the conjugate with PBS. The labeled antibody will be in the first colored fraction to elute, separating it from the smaller, unconjugated dye molecules which elute later.

4. Quality Control: Calculating the Degree of Labeling (DOL)

The DOL, or the average number of dye molecules per antibody, is a critical parameter for ensuring experimental reproducibility.

- Step 1: Measure Absorbance
 - Measure the absorbance of the purified conjugate solution in a quartz cuvette using a spectrophotometer.
 - Record the absorbance at 280 nm (A_{280}) and at the dye's absorbance maximum, ~555 nm (A_{max}).
- Step 2: Calculate DOL
 - First, calculate the concentration of the antibody, correcting for the dye's absorbance at 280 nm. Protein Conc. (M) = $[A_{280} - (A_{max} \times CF_{280})] / \epsilon_{protein}$
 - A_{280} : Absorbance of the conjugate at 280 nm.
 - A_{max} : Absorbance of the conjugate at ~555 nm.
 - CF_{280} : Correction factor for AF555 at 280 nm (typically ~0.08).
 - $\epsilon_{protein}$: Molar extinction coefficient of the antibody at 280 nm (for IgG, ~210,000 $M^{-1}cm^{-1}$).
 - Next, calculate the Degree of Labeling. $DOL = A_{max} / (\epsilon_{dye} \times \text{Protein Conc. (M)})$
 - ϵ_{dye} : Molar extinction coefficient of AF555 (~155,000 $M^{-1}cm^{-1}$).
 - The optimal DOL for an IgG antibody is typically between 4 and 7. High DOL values can lead to signal quenching, while low values result in a weak signal.
- Step 5: Storage

- Store the labeled antibody at 4°C for short-term use (up to two months) or in single-use aliquots at -20°C for long-term storage. Add 2 mM sodium azide for protection against microbial growth. Always protect the conjugate from light.

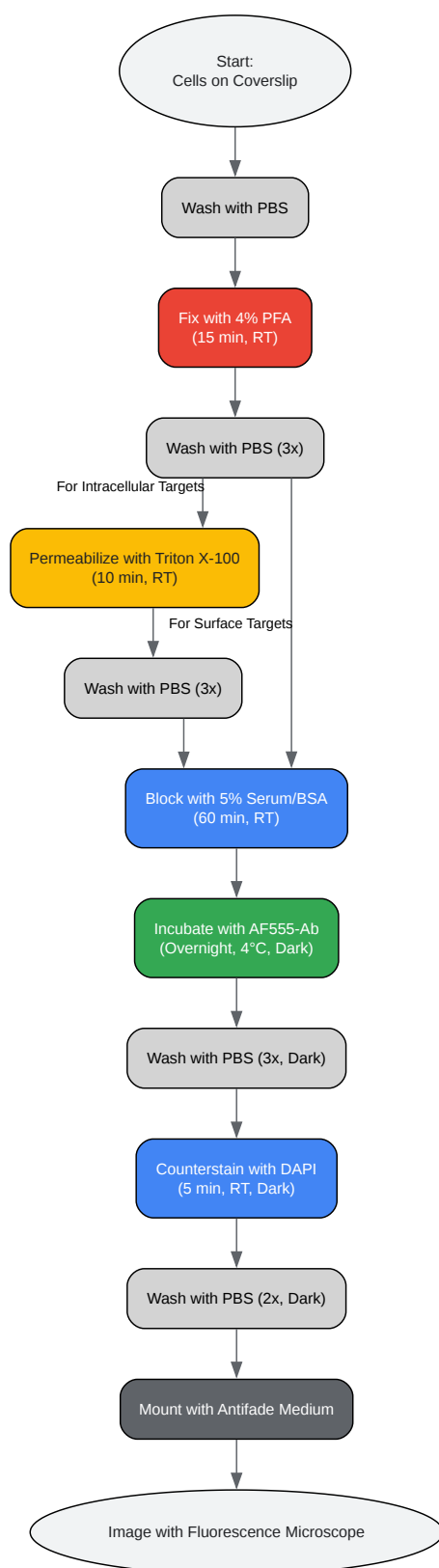
Protocol 2: Direct Immunofluorescence Staining of Cultured Cells

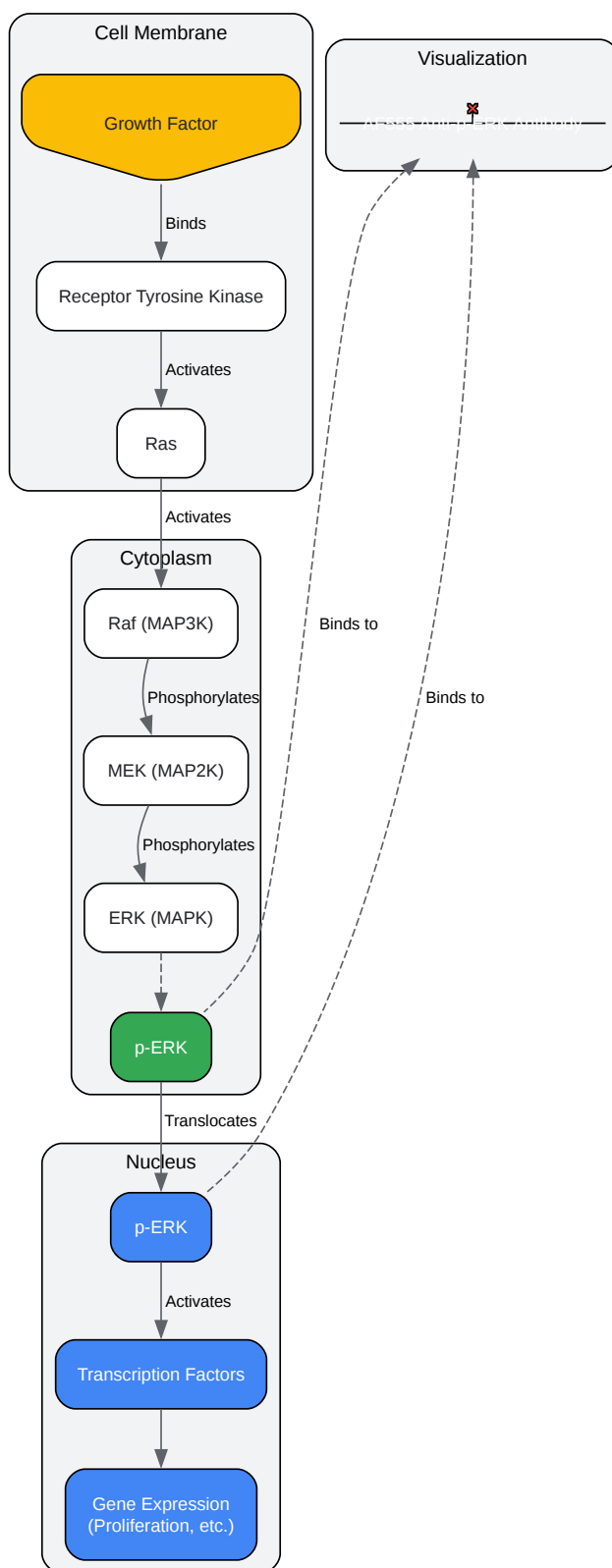
This protocol describes the use of a directly conjugated AF555 primary antibody for staining adherent cells grown on coverslips.

1. Materials Required:

- AF555-conjugated primary antibody
- Cells grown on sterile glass coverslips
- Phosphate-Buffered Saline (PBS)
- Fixation Buffer: 4% Paraformaldehyde (PFA) in PBS
- Permeabilization Buffer: 0.1-0.3% Triton™ X-100 in PBS (only for intracellular targets)
- Blocking Buffer: 5% Normal Goat Serum or 1-3% BSA in PBS
- Nuclear Counterstain: DAPI (1 µg/mL) (optional)
- Antifade Mounting Medium

2. Workflow for Direct Immunofluorescence Staining





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